

A Technical Guide to the Spectroscopic Characterization of 8-Bromoquinolin-3-amine

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Compound of Interest

Compound Name: 8-Bromoquinolin-3-amine

CAS No.: 347146-15-0

Cat. No.: B1322627

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Introduction

8-Bromoquinolin-3-amine is a halogenated aromatic amine derivative of the quinoline scaffold, a core structure in numerous pharmacologically active compounds. The strategic placement of a bromine atom at the C8 position and an amine group at the C3 position is expected to significantly modulate its electronic properties, potential for intermolecular interactions, and biological activity. As a key intermediate in the synthesis of novel therapeutic agents and functional materials, unequivocal structural confirmation and purity assessment are paramount.^[1]

This technical guide provides a comprehensive overview of the expected spectroscopic data for **8-Bromoquinolin-3-amine**. In the absence of a complete, formally published and consolidated dataset for this specific molecule, this document synthesizes predicted data based on the analysis of structurally related analogues, including 3-aminoquinoline and 8-bromoquinoline.^[2] The principles outlined here serve as a robust framework for researchers, scientists, and drug development professionals to interpret experimental data, validate synthesis, and ensure material quality.

Molecular Structure and Spectroscopic Implications

The structure of **8-Bromoquinolin-3-amine** dictates its characteristic spectral signature. The electron-donating amine group (-NH₂) at the 3-position will increase electron density in the pyridine ring, while the electron-withdrawing bromine atom at the 8-position will decrease electron density in the carbocyclic (benzene) ring.^[3] These substituent effects are key to predicting and interpreting the NMR, IR, and Mass Spectra.

Diagram 1: Annotated Structure of **8-Bromoquinolin-3-amine**

Caption: Structure with IUPAC numbering for spectral assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. A comprehensive analysis involves both ¹H and ¹³C NMR.^[4]

¹H NMR Spectroscopy: Predicted Data

The proton NMR spectrum is anticipated to show five distinct signals in the aromatic region (typically 7.0-9.0 ppm) and a broader signal for the amine protons. The electron-donating -NH₂ group will shield adjacent protons (H-2, H-4), causing an upfield shift, while the bromine atom will influence the protons on the benzene ring.^[3]

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-2	~8.8 - 9.0	Singlet (s) or narrow doublet	-
H-4	~7.2 - 7.4	Singlet (s) or narrow doublet	-
H-5	~7.9 - 8.1	Doublet (d)	$^3J_{5,6} = \sim 7-9$
H-6	~7.4 - 7.6	Triplet (t) or Doublet of Doublets (dd)	$^3J_{6,5} = \sim 7-9$, $^3J_{6,7} = \sim 7-8$
H-7	~7.7 - 7.9	Doublet (d)	$^3J_{7,6} = \sim 7-8$
-NH ₂	~5.0 - 6.0	Broad Singlet (br s)	-

Predicted values are estimations based on substituent effects and data from analogous compounds like 3-aminoquinoline and 8-bromoquinoline.[\[2\]](#)

¹³C NMR Spectroscopy: Predicted Data

The proton-decoupled ¹³C NMR spectrum will display nine signals for the quinoline core carbons. The carbon attached to the amine group (C-3) will be significantly influenced, as will the carbon bearing the bromine atom (C-8).[\[5\]](#)

Carbon	Predicted Chemical Shift (δ , ppm)	Notes
C-2	~147 - 150	Deshielded by adjacent nitrogen.
C-3	~139 - 142	Shielded by -NH ₂ group.
C-4	~117 - 120	Shielded by -NH ₂ group.
C-4a	~128 - 130	Quaternary carbon.
C-5	~127 - 129	
C-6	~127 - 129	
C-7	~126 - 128	
C-8	~118 - 122	
C-8a	~145 - 147	Quaternary carbon, deshielded by N.

Predicted values are estimations based on substituent effects and data from analogous compounds.[\[2\]](#)

Experimental Protocol for NMR Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural elucidation.

- Sample Preparation: Accurately weigh 5-10 mg of **8-Bromoquinolin-3-amine** and dissolve it in ~0.7 mL of a deuterated solvent (e.g., DMSO-d₆ or CDCl₃) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).[\[6\]](#) Ensure the instrument is properly shimmed to achieve optimal magnetic field homogeneity.
- ¹H NMR Spectrum Acquisition: Employ a standard single-pulse experiment.[\[4\]](#) Key parameters include a 30-45° pulse angle, a spectral width covering 0-12 ppm, an acquisition

time of 2-4 seconds, and a relaxation delay of 1-2 seconds. Co-add 16-64 scans to achieve an adequate signal-to-noise ratio.

- ¹³C NMR Spectrum Acquisition: Use a proton-decoupled pulse sequence (e.g., zgpg30) to simplify the spectrum.[4] Due to the low natural abundance of ¹³C, a larger number of scans (e.g., 1024 or more) and a longer acquisition time are necessary. The spectral width should cover 0-200 ppm.
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decays (FIDs). Phase correct the spectra and calibrate the chemical shift scale using the TMS signal at 0 ppm. Integrate the ¹H signals and pick peaks for both ¹H and ¹³C spectra.

Infrared (IR) Spectroscopy

IR spectroscopy is essential for identifying the functional groups present in a molecule. For **8-Bromoquinolin-3-amine**, the key vibrational bands will be from the amine N-H bonds and the aromatic quinoline system.[7]

Predicted IR Absorption Bands

Functional Group	Vibration Type	Predicted Wavenumber (cm ⁻¹)	Intensity
Primary Amine (-NH ₂)	Asymmetric & Symmetric N-H Stretch	3400 - 3250 (two bands)	Medium
Aromatic C-H	C-H Stretch	3100 - 3000	Medium-Weak
Aromatic Ring	C=C and C=N Stretch	1620 - 1450	Strong-Medium
Primary Amine (-NH ₂)	N-H Bend (Scissoring)	1650 - 1580	Medium-Strong
Aromatic C-N	C-N Stretch	1335 - 1250	Strong
Aryl-Bromine	C-Br Stretch	~1050 or lower	Medium-Strong

Data based on typical ranges for aromatic amines and halogenated aromatic compounds.[2][8]

Experimental Protocol for ATR-FTIR Spectroscopy

Objective: To obtain an IR spectrum to confirm the presence of key functional groups.

- **Sample Preparation:** Place a small amount (1-2 mg) of the solid **8-Bromoquinolin-3-amine** sample directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal. Record a background spectrum of the clean, empty ATR crystal. Then, record the sample spectrum, typically by co-adding 16-32 scans over the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .
- **Data Processing:** The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum. Label the significant peaks.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule, as well as structural information derived from its fragmentation pattern.

Predicted Mass Spectrometry Data

The molecular formula of **8-Bromoquinolin-3-amine** is $\text{C}_9\text{H}_7\text{BrN}_2$. A key feature will be the isotopic pattern of the molecular ion due to the presence of bromine, which has two major isotopes, ^{79}Br (~50.7%) and ^{81}Br (~49.3%), in nearly a 1:1 ratio.^[2]

Ion	m/z (Predicted)	Description
$[\text{M}]^+$	222.98, 224.98	Molecular ion peak cluster (M, M+2) in a ~1:1 ratio.
$[\text{M}-\text{HCN}]^+$	195.97, 197.97	Loss of hydrogen cyanide from the pyridine ring.
$[\text{M}-\text{Br}]^+$	143.06	Loss of the bromine radical.

Diagram 2: Predicted Isotopic Pattern for the Molecular Ion

Caption: Expected M, M+2 isotopic cluster due to bromine.

Experimental Protocol for Mass Spectrometry (ESI-MS)

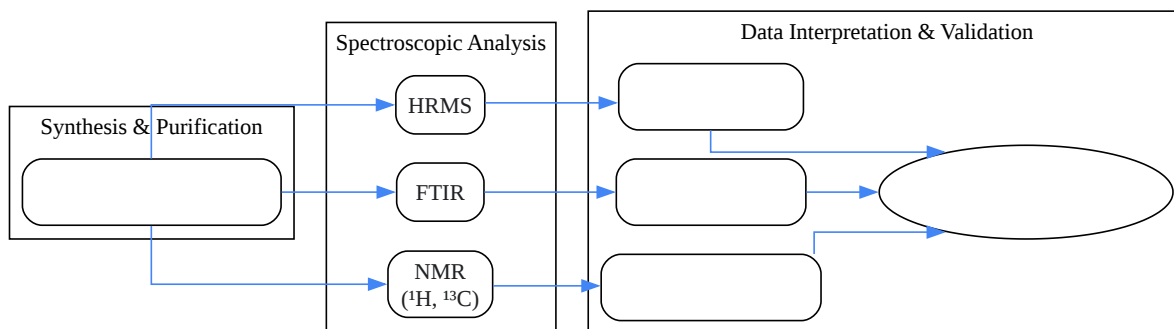
Objective: To confirm the molecular weight and isotopic distribution of **8-Bromoquinolin-3-amine**.

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 µg/mL) in a suitable solvent such as methanol or acetonitrile, often with 0.1% formic acid to promote ionization.^[6]
- **Instrumentation:** Introduce the sample solution into an Electrospray Ionization (ESI) source coupled to a high-resolution mass analyzer (e.g., Time-of-Flight or Orbitrap).
- **Mass Analysis:** Acquire the spectrum in positive ion mode. The ESI process will generate the protonated molecule $[M+H]^+$. The mass analyzer will measure the mass-to-charge ratio (m/z) of the ions with high accuracy.
- **Data Analysis:** Determine the exact mass of the monoisotopic peak and compare it with the theoretical mass calculated from the elemental formula. Verify the characteristic 1:1 isotopic pattern for the $[M+H]^+$ and $[M+H+2]^+$ peaks.

Integrated Analytical Workflow

The confirmation of the structure and purity of **8-Bromoquinolin-3-amine** relies on the synergistic use of these spectroscopic techniques. The workflow ensures that each piece of data corroborates the others, leading to an unambiguous identification.

Diagram 3: Spectroscopic Confirmation Workflow



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Caption: Integrated workflow for structural validation.

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